

toxicological data and safety information for 3-Butenal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Butenal

Cat. No.: B104185

[Get Quote](#)

3-Butenal: A Toxicological and Safety Assessment

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available toxicological data and safety information for **3-Butenal**. It is important to note that specific experimental data for **3-Butenal** is limited in the public domain. Therefore, this guide draws upon data from structurally similar compounds, particularly α,β -unsaturated aldehydes and specifically 3-Methyl-2-butenal, to infer potential hazards. This information should be used for guidance and to inform the design of necessary experimental studies for a definitive safety assessment of **3-Butenal**.

Introduction

3-Butenal (CAS No. 7319-38-2) is a β,γ -unsaturated aldehyde with the molecular formula C_4H_6O .^[1] Its structure, featuring both an aldehyde functional group and a carbon-carbon double bond, suggests a potential for high reactivity and biological activity.^[2] While it is used as an intermediate in organic synthesis, a thorough understanding of its toxicological profile is crucial for ensuring safe handling and for predicting the potential adverse effects of new chemical entities containing this structural motif. This guide summarizes the known physicochemical properties, available toxicological data (primarily through analogue

comparison), and outlines standard experimental protocols for its comprehensive safety evaluation.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Butenal** is presented in Table 1. These properties are essential for understanding its potential for absorption, distribution, metabolism, and excretion (ADME) in biological systems, as well as for determining appropriate handling and storage procedures.

Table 1: Physicochemical Properties of **3-Butenal**

Property	Value	Reference
Molecular Formula	C ₄ H ₆ O	[1][3]
Molecular Weight	70.09 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	68.00 to 69.00 °C @ 760.00 mm Hg (est.)	[4]
Vapor Pressure	139.818 mmHg @ 25 °C (est.)	[4]
Flash Point	-10.00 °F (-23.33 °C) (est.)	[4]
logP (o/w)	0.414 (est.)	[4]
Water Solubility	3.554e+004 mg/L @ 25 °C (est.)	[4]

Toxicological Data (Analogue-Based)

Direct and comprehensive toxicological data for **3-Butenal** are not readily available. Therefore, the following sections present data for the structurally related and well-studied α,β -unsaturated aldehyde, 3-Methyl-2-butenal, to provide an indication of the potential hazards of **3-Butenal**. It is critical to interpret this data with caution, as the difference in the position of the double bond (β,γ in **3-Butenal** vs. α,β in analogues) can influence reactivity and toxicity.

Acute Toxicity

Acute toxicity studies are designed to assess the adverse effects that occur shortly after a single dose of a substance. The data for 3-Methyl-2-butenal suggests moderate acute toxicity via the oral and inhalation routes and low acute toxicity via the dermal route.[3]

Table 2: Acute Toxicity Data for 3-Methyl-2-butenal

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	690 mg/kg bw	[3]
LC ₅₀	Rat	Inhalation (4h)	3700 mg/m ³	[3]
LD ₅₀	Rabbit	Dermal	3400 mg/kg bw	[3]

Skin and Eye Irritation

Unsaturated aldehydes are often irritating to the skin and eyes. For 3-Methyl-2-butenal, it is reported to be corrosive to the skin and highly irritating to the eyes.[3] Vapors can also be irritating to the skin, eyes, and respiratory tract.[3]

Sensitization

Skin sensitization is an allergic reaction that can occur after repeated contact with a substance. A guinea pig maximization test indicated that 3-Methyl-2-butenal has a skin sensitizing potential.[3]

Genotoxicity

Genotoxicity tests are used to determine if a substance can damage genetic material (DNA). In vitro studies (Ames test) for 3-Methyl-2-butenal have produced inconclusive results, while in vivo studies (micronucleus test and unscheduled DNA synthesis) were negative.[5]

Table 3: Genotoxicity Data for 3-Methyl-2-butenal

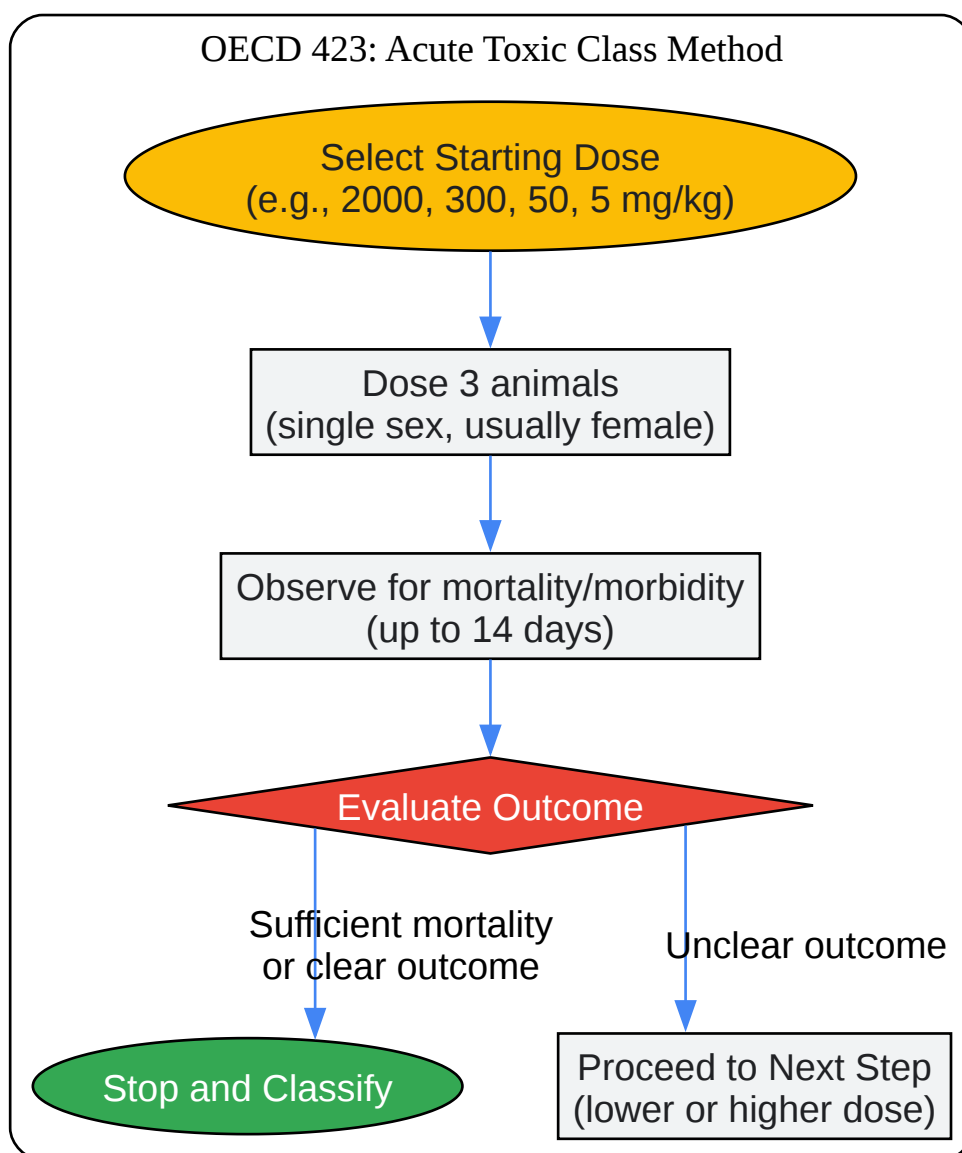
Test	System	Result	Reference
Ames Test	S. typhimurium	Inconclusive	[5]
Micronucleus Test	Mouse	Not clastogenic	[5]
Unscheduled DNA Synthesis	Rat	Did not induce DNA damage	[5]

Experimental Protocols

For a comprehensive toxicological evaluation of **3-Butenal**, a battery of standardized tests should be conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 423)

The acute toxic class method is a stepwise procedure that uses a small number of animals to estimate the acute oral toxicity.

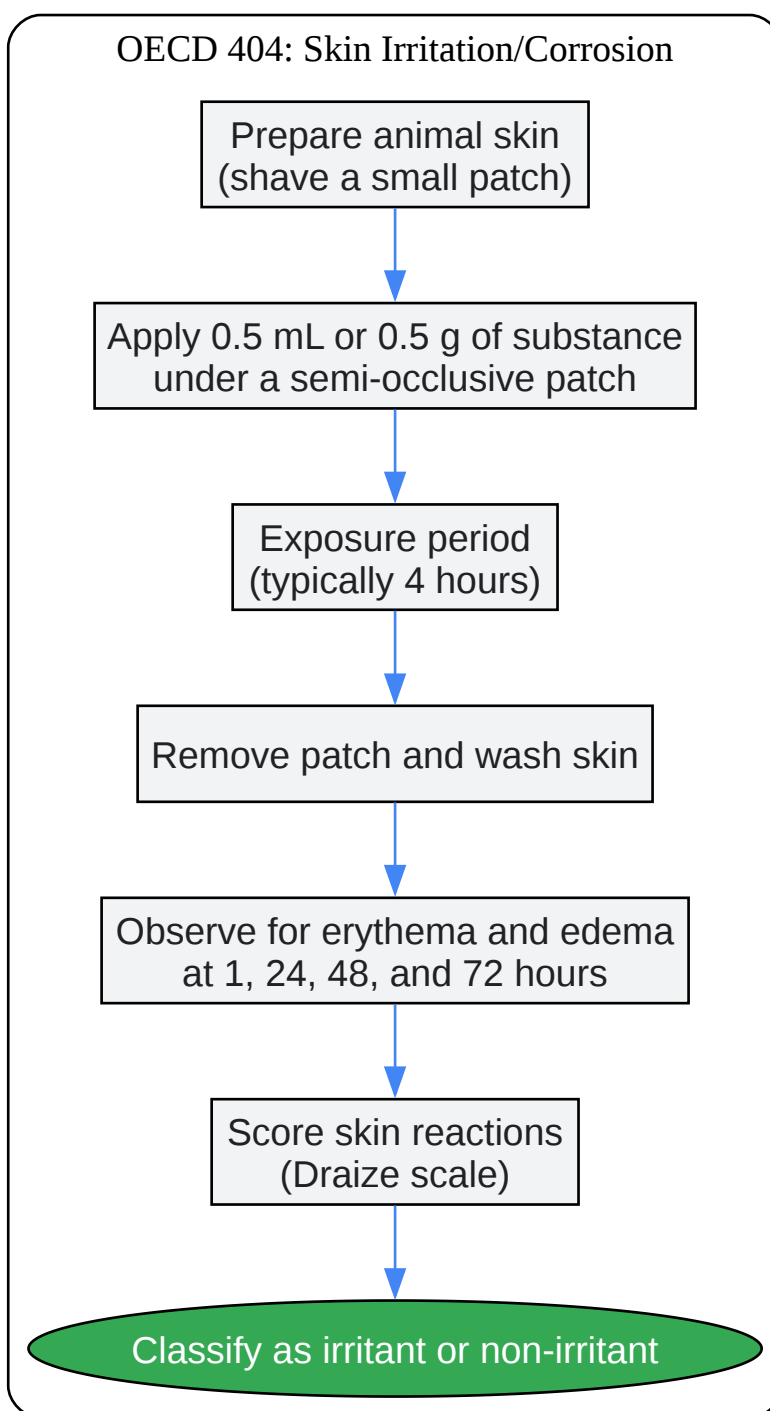


[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).

Skin Irritation/Corrosion (OECD 404)

This in vivo test assesses the potential of a substance to cause skin irritation or corrosion.

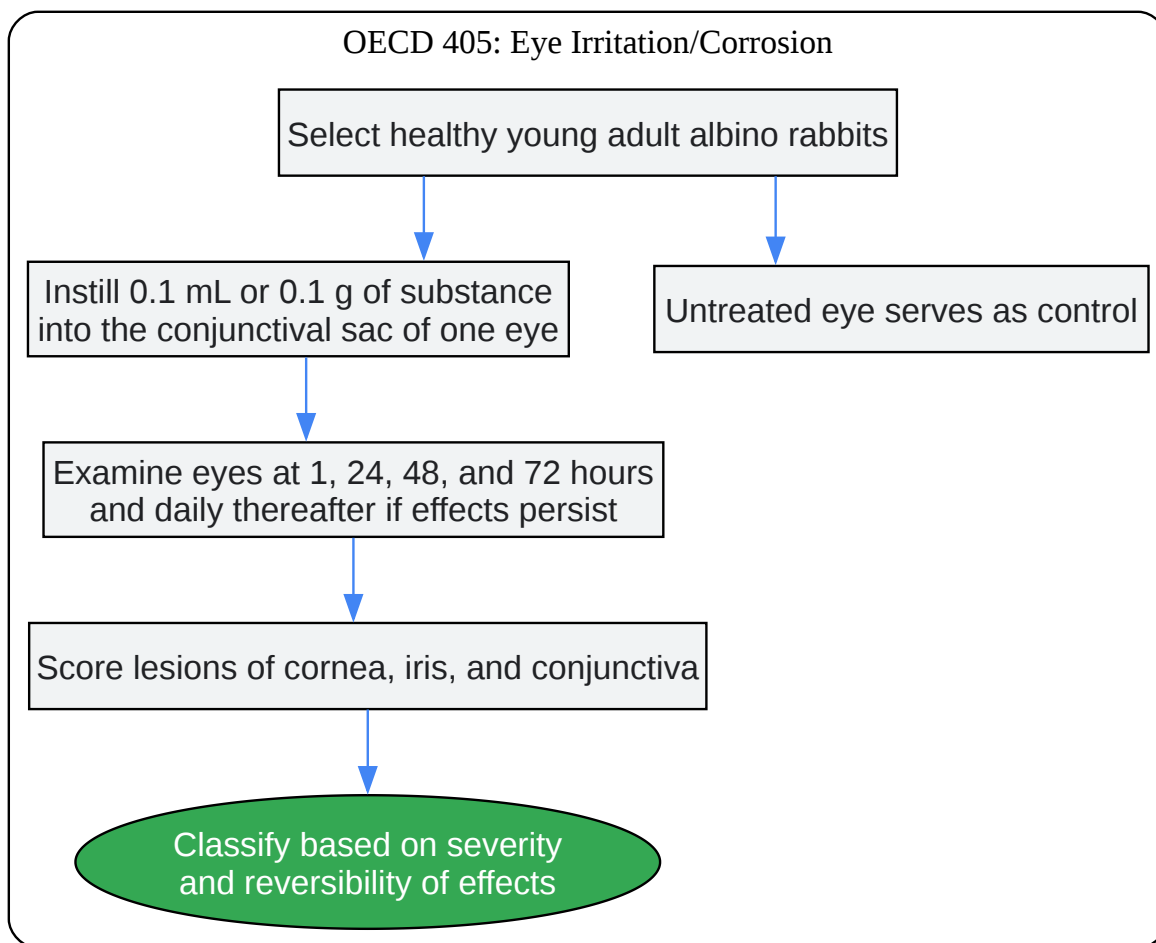


[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for OECD Guideline 404 (Acute Dermal Irritation/Corrosion).

Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

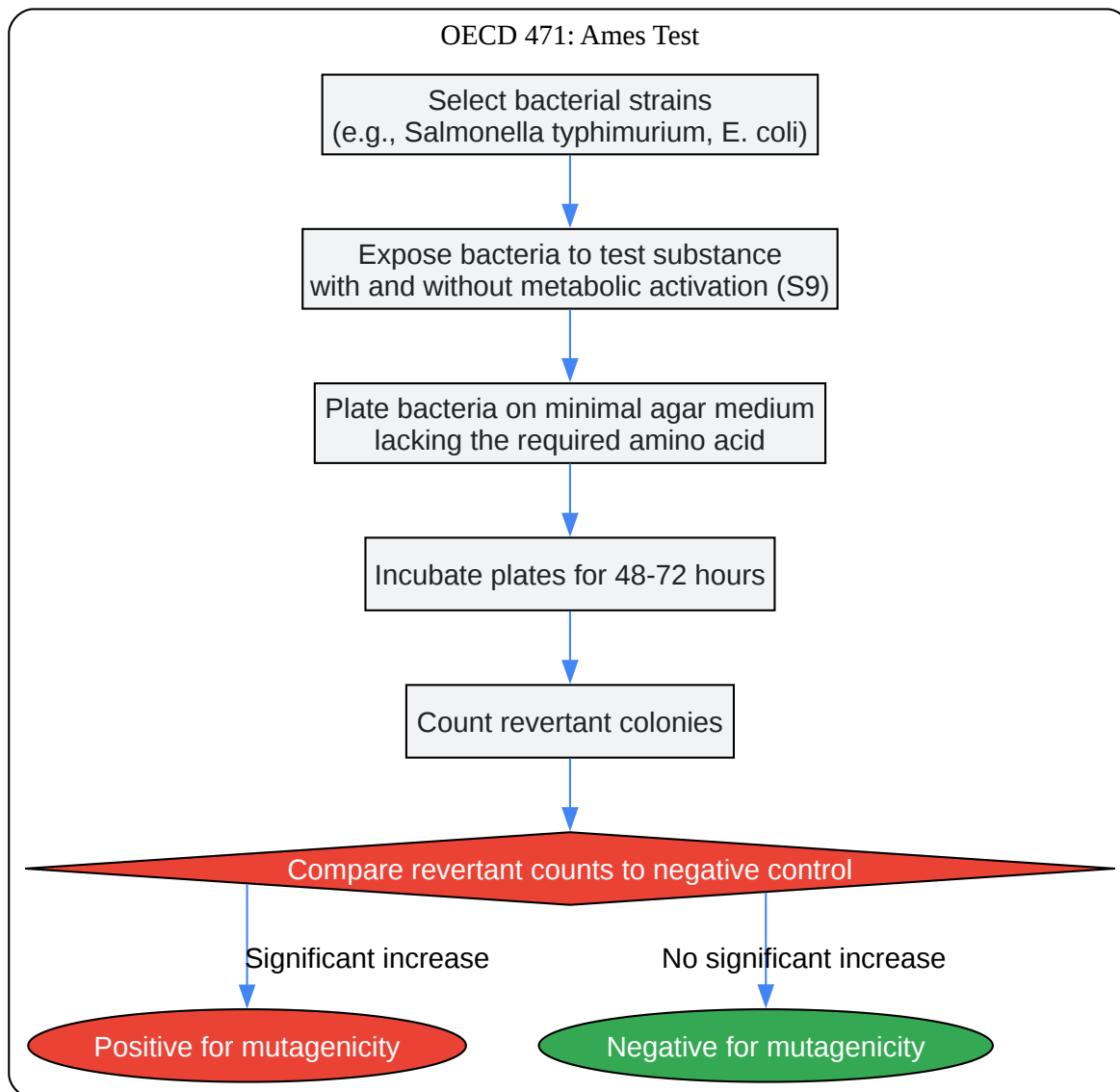


[Click to download full resolution via product page](#)

Figure 3: Experimental workflow for OECD Guideline 405 (Acute Eye Irritation/Corrosion).

Bacterial Reverse Mutation Test (Ames Test; OECD 471)

The Ames test is a widely used in vitro method to assess the mutagenic potential of a chemical.



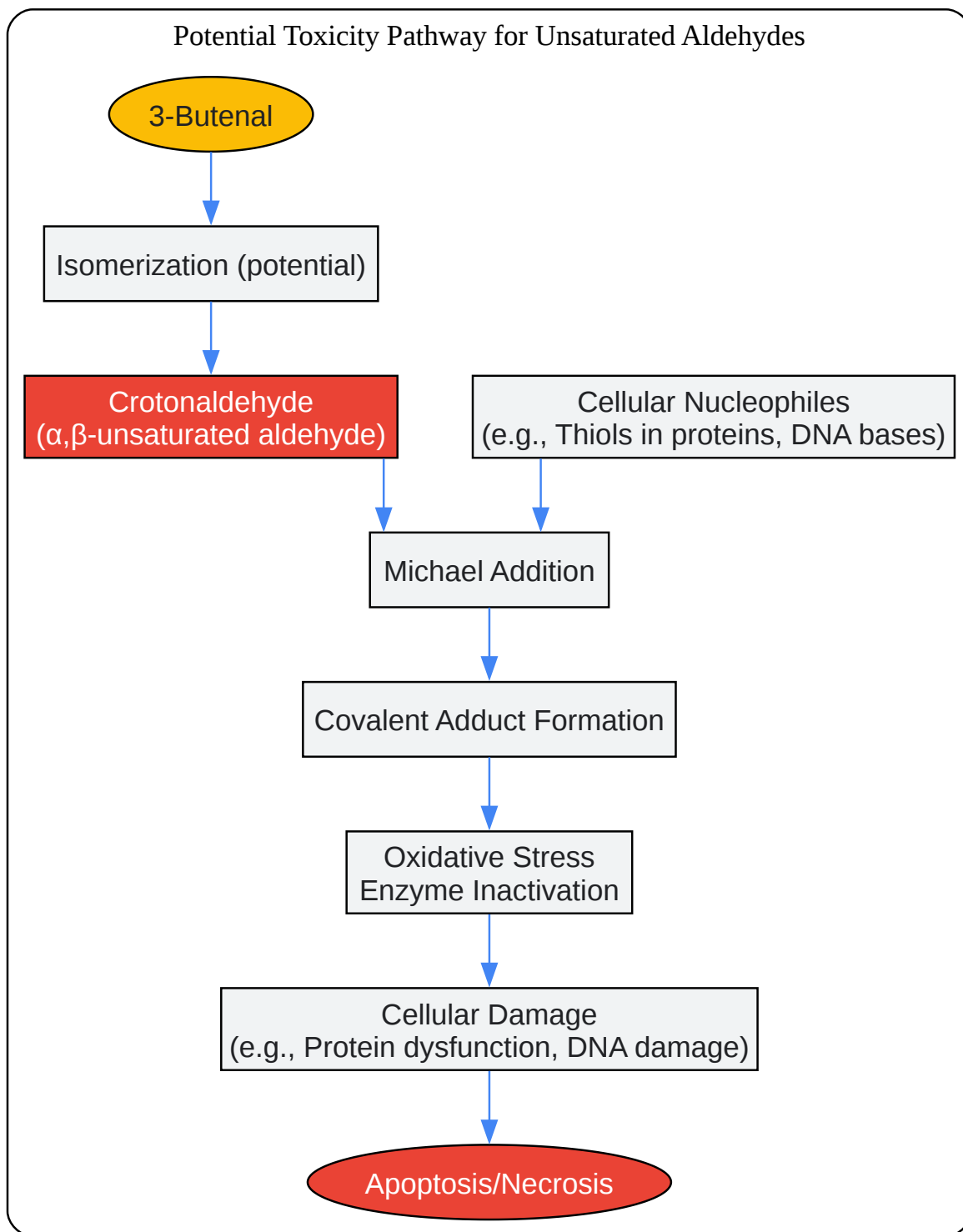
[Click to download full resolution via product page](#)

Figure 4: Experimental workflow for OECD Guideline 471 (Bacterial Reverse Mutation Test).

Potential Mechanism of Toxicity and Signaling Pathways

The toxicity of unsaturated aldehydes is often attributed to their electrophilic nature, allowing them to react with biological nucleophiles such as proteins and DNA.^[6] For α,β -unsaturated aldehydes, the primary mechanism of toxicity is Michael addition, where a nucleophile attacks the β -carbon of the conjugated system.^[2] Although **3-Butenal** is a β,γ -unsaturated aldehyde and lacks this conjugation, it can potentially isomerize to the more reactive α,β -unsaturated isomer, crotonaldehyde, under certain physiological conditions.

Should isomerization occur, the resulting crotonaldehyde could interact with cellular macromolecules, leading to a cascade of toxic events. A potential signaling pathway for toxicity induced by α,β -unsaturated aldehydes is depicted below.



[Click to download full resolution via product page](#)

Figure 5: Postulated mechanism of toxicity for **3-Butenal** via isomerization to an α,β -unsaturated aldehyde.

Safety Information and Handling

Based on the data from analogous compounds and its chemical structure, **3-Butenal** should be handled with caution. It is likely to be flammable and irritating to the skin, eyes, and respiratory system.[3] Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn when handling this substance. Work should be conducted in a well-ventilated area or a chemical fume hood.

Conclusion

While there is a significant lack of direct toxicological data for **3-Butenal**, information from structurally related compounds, particularly 3-Methyl-2-butenal, suggests that it may pose several health hazards, including acute toxicity, skin and eye irritation, and skin sensitization. Its potential to isomerize to the more reactive crotonaldehyde warrants a thorough investigation of its genotoxic potential. The experimental protocols outlined in this guide, based on OECD guidelines, provide a framework for the comprehensive toxicological evaluation of **3-Butenal**. Such studies are essential to fully characterize its safety profile and to ensure its safe use in research and industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nucro-technics.com [nucro-technics.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. hvpchemicals.oecd.org [hvpchemicals.oecd.org]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. datasheets.scbt.com [datasheets.scbt.com]

- 6. Molecular Mechanisms of Aldehyde Toxicity: A Chemical Perspective - PMC
[pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [toxicological data and safety information for 3-Butenal]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b104185#toxicological-data-and-safety-information-for-3-butenal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com